

# Lofendazam mechanism of action studies

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## Compound Focus: Lofendazam

CAS No.: 29176-29-2

Cat. No.: S533462

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## Chemical Profile of Lofendazam

The table below summarizes the core chemical and pharmacological identity of **Lofendazam**.

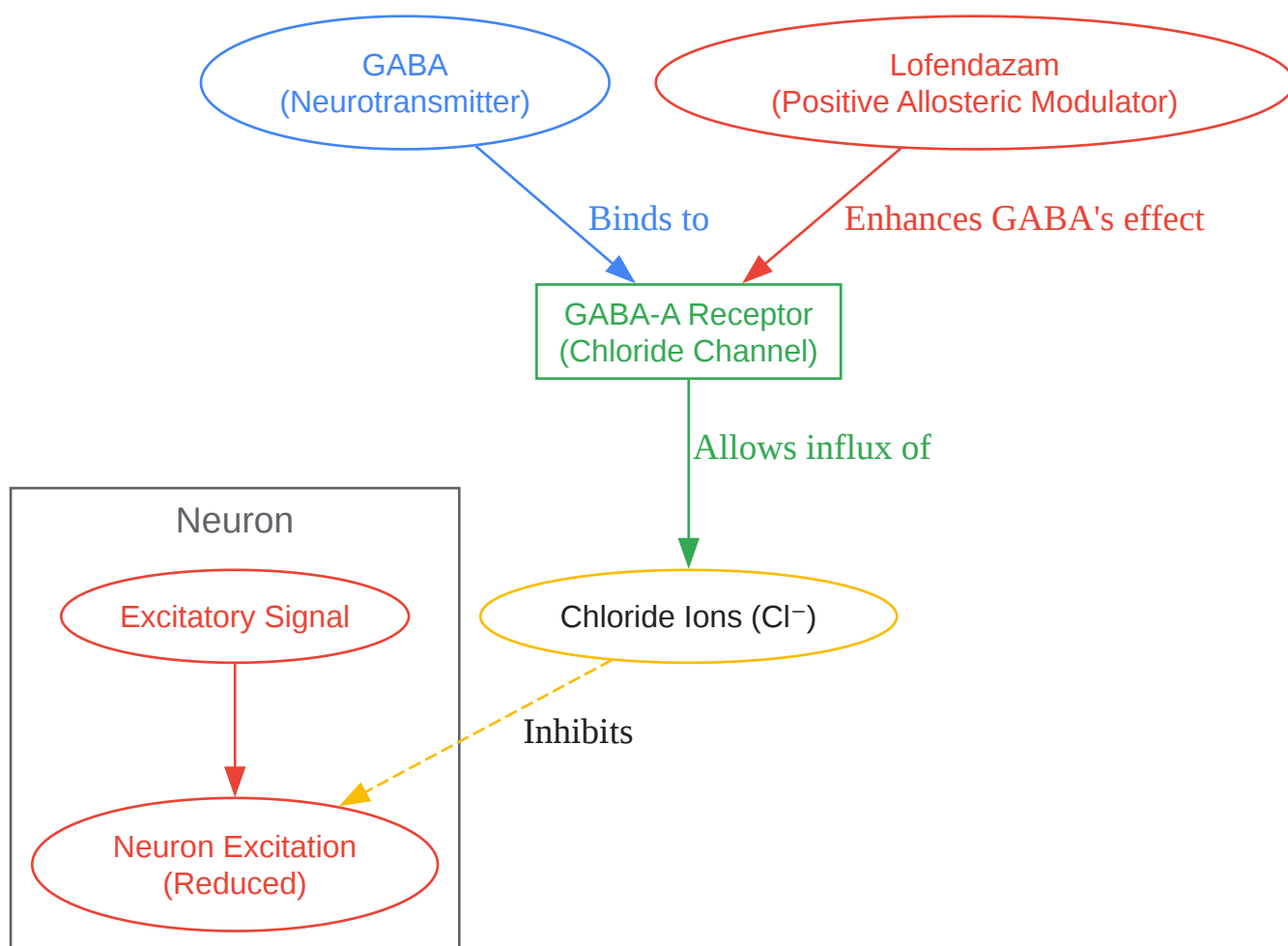
Attribute	Description
Systematic Name	8-chloro-1-phenyl-1,3,4,5-tetrahydro-2H-1,5-benzodiazepin-2-one [1]
Chemical Formula	$C_{15}H_{13}ClN_2O$ [1]
Molecular Weight	272.73 g·mol <sup>-1</sup> [1]
Benzodiazepine Type	1,5-benzodiazepine [2] [1]
Primary Effects	Sedative and anxiolytic [1]
Relationship to other Drugs	Active metabolite of the benzodiazepine, arfendazam [1]

## General Mechanism of Action

**Lofendazam** is a **1,5-benzodiazepine**, and its therapeutic effects are mediated through its action on the central nervous system [1]. Like other benzodiazepines, it is understood to function as a **positive allosteric modulator** of the GABA<sub>A</sub> receptor [3] [4].

- **Target:** GABA<sub>A</sub> receptor, a ligand-gated chloride ion channel [3].
- **Role of GABA:** GABA (gamma-aminobutyric acid) is the primary inhibitory neurotransmitter in the mammalian central nervous system. By binding to its receptor, it opens a chloride channel, allowing chloride ions to enter the neuron, making it less excitable [3].
- **Action of Benzodiazepines: Lofendazam** binds to its own site on the GABA<sub>A</sub> receptor, which enhances the effect of GABA. This allows more chloride ions to enter the neuron, making it even more resistant to excitation, resulting in sedative, anxiolytic, and muscle-relaxant properties [3].

The diagram below illustrates this enhanced inhibitory signaling.



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*Enhanced GABAergic inhibition by **Lofendazam** reduces neuron excitability.*

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## References

1. Lofendazam [en.wikipedia.org]
2. Synthetic aspects of 1,4- and 1,5-benzodiazepines using o- ... [pmc.ncbi.nlm.nih.gov]
3. Mechanism of Action [benzoinfo.com]
4. Novel Designer Benzodiazepines: Comprehensive Review of ... [pmc.ncbi.nlm.nih.gov]

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